

Replicating Published Findings with JNJ-18038683 Free Base: A Comparative Guide

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Compound of Interest

Compound Name: JNJ-18038683 free base

CAS No.: 851373-91-6

Cat. No.: B1673001

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **JNJ-18038683 free base**, a selective serotonin 5-HT7 receptor antagonist, with other relevant compounds. The information presented is based on published preclinical and clinical findings, offering objective data to aid in the replication of these studies and to inform future research endeavors.

Executive Summary

JNJ-18038683 is a potent and selective antagonist of the 5-HT7 receptor that has been investigated for its potential therapeutic effects in mood and cognitive disorders. Preclinical studies in rodents have demonstrated its ability to modulate sleep architecture and show antidepressant-like effects. However, clinical trials in humans have yielded mixed results, with a notable study in bipolar disorder showing no significant improvement in cognitive impairment or mood symptoms compared to placebo.^[1] This guide presents the available data on JNJ-18038683 in comparison to other 5-HT7 receptor antagonists to provide a comprehensive resource for the scientific community.

Data Presentation

Table 1: Comparative Binding Affinity of 5-HT7 Receptor Antagonists

Compound	Target Receptor	Species	Binding Affinity (Ki)	Reference
JNJ-18038683	5-HT7	Human	pKi = 8.20	[2]
5-HT7	Rat	pKi = 8.19	[2]	
SB-269970	5-HT7	Human	pKi = 8.9	[3][4]
5-HT7	Guinea Pig	pKi = 8.3	[3][4]	
Lurasidone	5-HT7	Human	0.49 nM	[2][5]
Vortioxetine	5-HT7	Human	19 nM	[6][7]
5-HT7	Rat	200 nM	[6][7]	

Table 2: Summary of Preclinical Findings for JNJ-18038683 in Rodent Models

Experimental Model	Species	Key Findings	Reference
Tail Suspension Test	Mouse	Effective in reducing immobility, suggesting antidepressant-like effects.	[8]
REM Sleep Analysis	Rat	Increased latency to REM sleep and decreased REM sleep duration.	[8]
Circadian Rhythm	Mouse	Blocked light-induced phase shifts of circadian wheel running activity.	

Table 3: Overview of Clinical Trial NCT02466685 (JNJ-18038683 in Bipolar Disorder)

Parameter	JNJ-18038683 Group	Placebo Group	Outcome	Reference
Primary Outcome				
Change from baseline in neurocognitive measures	No significant improvement	No significant improvement	No significant difference between groups	[1][9]
Secondary Outcome				
Change from baseline in mood symptoms (MADRS, YMRS)	No significant improvement	No significant improvement	No significant difference between groups	[1][9]

Experimental Protocols

In Vitro Receptor Binding Affinity Assay

Objective: To determine the binding affinity of a test compound to the 5-HT7 receptor.

Methodology:

- **Cell Culture and Membrane Preparation:** Human Embryonic Kidney (HEK293) cells stably expressing the human or rat 5-HT7 receptor are cultured under standard conditions. Cells are harvested, and crude membrane fractions are prepared by homogenization and centrifugation.
- **Radioligand Binding Assay:** Cell membranes are incubated with a specific radioligand for the 5-HT7 receptor (e.g., [3H]5-CT) and varying concentrations of the test compound.

- **Incubation and Filtration:** The incubation is carried out at a specific temperature and for a duration sufficient to reach equilibrium. The reaction is terminated by rapid filtration through glass fiber filters to separate bound from free radioligand.
- **Scintillation Counting:** The radioactivity retained on the filters is measured using a scintillation counter.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50) is determined. The binding affinity (K_i) is then calculated using the Cheng-Prusoff equation.

In Vivo Tail Suspension Test

Objective: To assess the antidepressant-like activity of a compound in mice.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- **Animals:** Male C57BL/6 mice are used for this test.[\[8\]](#)
- **Drug Administration:** JNJ-18038683 is administered via an appropriate route (e.g., intraperitoneally or orally) at various doses. The vehicle used for dissolution is administered to the control group. The specific vehicle for JNJ-18038683 in the cited study by Bonaventure et al. (2012) is not specified in the abstract.[\[8\]](#)
- **Test Procedure:** Approximately 60 minutes after drug administration, each mouse is individually suspended by its tail from a horizontal bar using adhesive tape. The duration of the test is typically 6 minutes.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Behavioral Scoring:** The total time the mouse remains immobile during the 6-minute test period is recorded by a trained observer or an automated system. Immobility is defined as the absence of any limb or body movements, except for those required for respiration.[\[8\]](#)
- **Data Analysis:** The mean duration of immobility is calculated for each treatment group and compared to the vehicle control group using appropriate statistical tests.

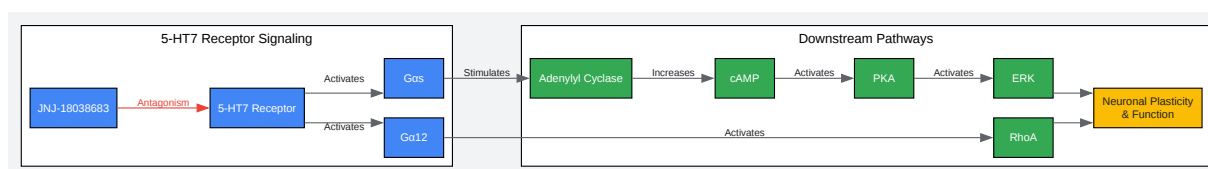
In Vivo REM Sleep Analysis

Objective: To evaluate the effect of a compound on sleep architecture in rats.

Methodology:

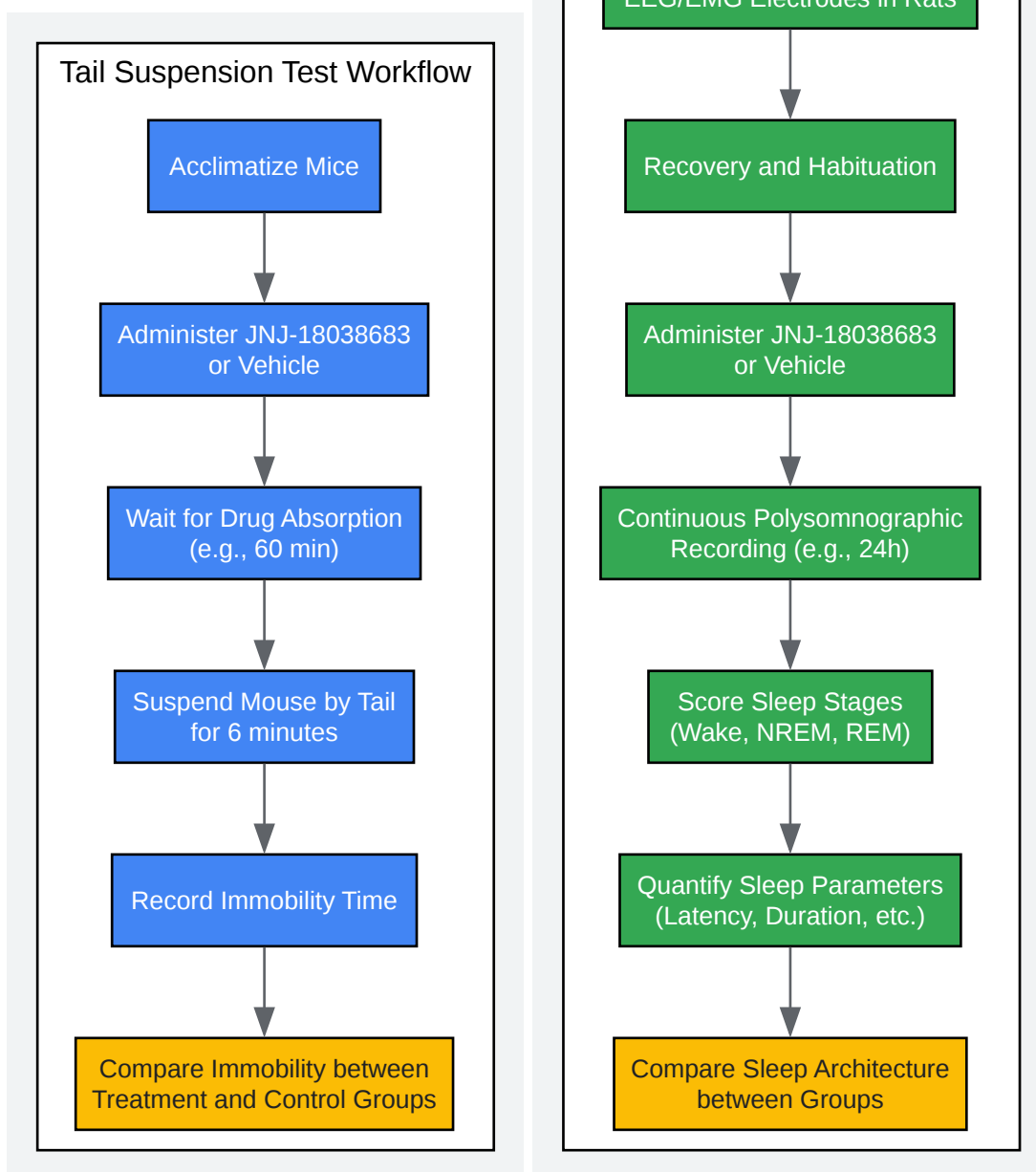
- **Animals and Surgical Implantation:** Adult male Sprague-Dawley rats are surgically implanted with electrodes for electroencephalogram (EEG) and electromyogram (EMG) recording.
- **Polysomnographic Recording:** After a recovery period, the animals are habituated to the recording chambers. Continuous EEG and EMG recordings are performed for a set duration (e.g., 24 hours) following the administration of JNJ-18038683 or vehicle.
- **Sleep Stage Scoring:** The recorded data is manually or automatically scored into different sleep-wake stages: wakefulness, non-REM (NREM) sleep, and REM sleep, typically in 30-second epochs.
- **Data Analysis:** Several sleep parameters are quantified, including:
 - Total time spent in each sleep stage.
 - Latency to the first episode of NREM and REM sleep.
 - Duration and number of REM sleep episodes. The data from the JNJ-18038683 treated group is compared to the vehicle control group.[8]

Mandatory Visualization



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Caption: 5-HT7 Receptor Signaling Pathway Antagonized by JNJ-18038683.



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